

6-Methoxypyridine-2,3-diamine dihydrochloride

CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest	
Compound Name:	6-Methoxypyridine-2,3-diamine dihydrochloride
Cat. No.:	B1305077
	Get Quote

Technical Guide: 6-Methoxypyridine-2,3-diamine dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Methoxypyridine-2,3-diamine dihydrochloride**, including its chemical properties, synthesis, and known applications. This document is intended for professionals in research and development who require detailed technical information on this compound.

Core Data Presentation

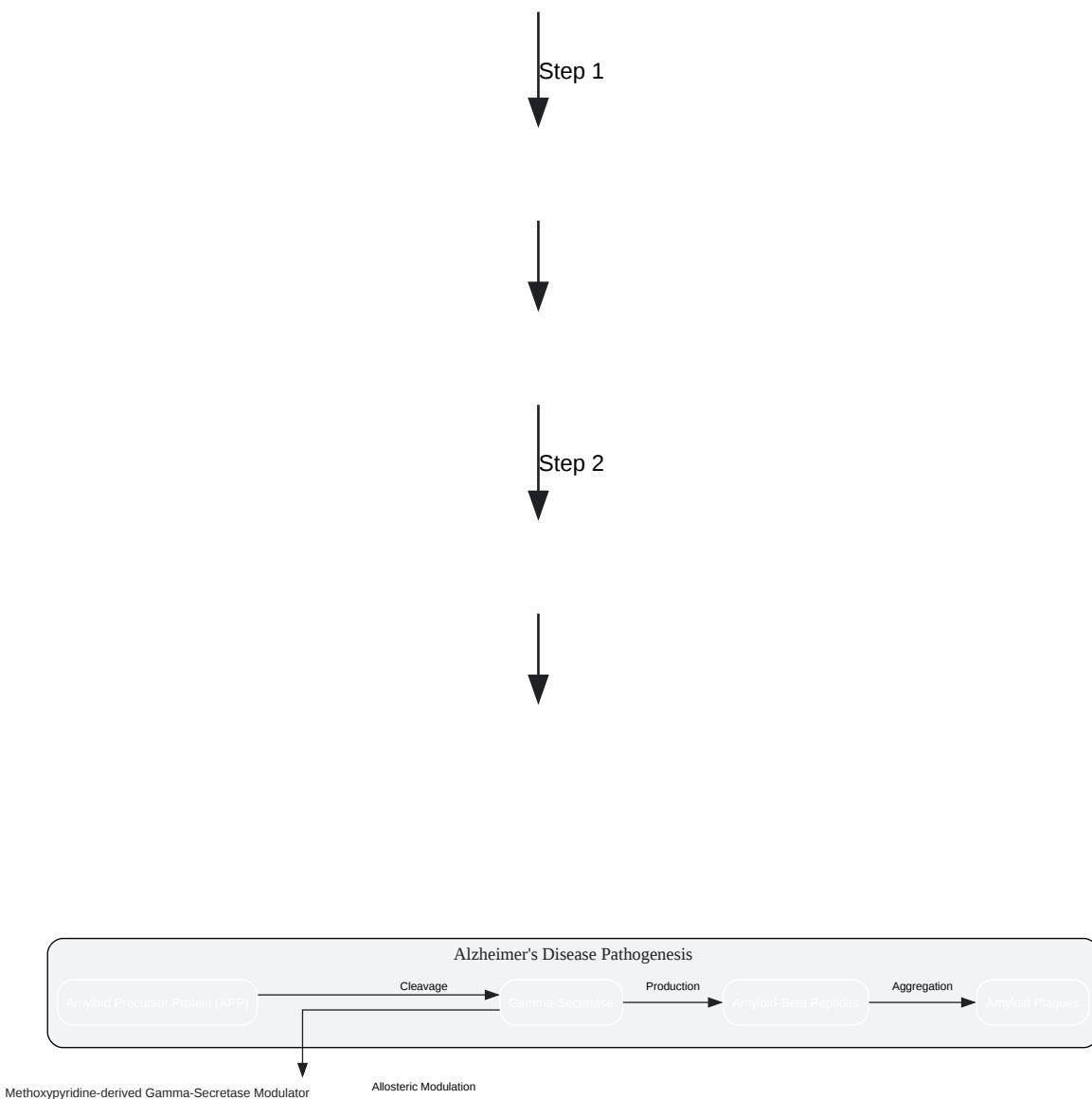
The following table summarizes the key quantitative data for **6-Methoxypyridine-2,3-diamine dihydrochloride**.

Property	Value
CAS Number	94166-62-8
Molecular Formula	C ₆ H ₁₁ Cl ₂ N ₃ O
Molecular Weight	212.08 g/mol

Chemical Synthesis

The synthesis of **6-Methoxypyridine-2,3-diamine dihydrochloride** can be achieved through a multi-step process, as outlined in various patents. A common pathway involves the reduction of a nitropyridine precursor.

Synthesis Workflow



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [6-Methoxypyridine-2,3-diamine dihydrochloride CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1305077#6-methoxypyridine-2-3-diamine-dihydrochloride-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com